

Comprehensive Technical Guide to PF-AKT400: Akt Inhibitor for Cancer Research

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Compound Focus: PF-AKT400

Cat. No.: S548344

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Introduction to PF-AKT400

PF-AKT400 is a potent, selective, and ATP-competitive inhibitor of the Akt protein kinase (also known as Protein Kinase B), which plays a critical role in cell survival and proliferation pathways. This small molecule inhibitor exhibits **remarkable selectivity**, demonstrating approximately **900-fold greater potency** for PKB α (Akt1) compared to PKA, making it a valuable research tool for investigating the PI3K/Akt signaling pathway in cancer biology and other diseases [1] [2]. The compound is widely used in **preclinical research** to study Akt-dependent cellular processes and has potential applications in drug discovery programs targeting hyperactive Akt signaling in various cancers.

The **chemical structure** of **PF-AKT400** (C₂₀H₂₂F₂N₆O) contains fluorinated aromatic systems and multiple hydrogen bond donors and acceptors that contribute to its kinase binding properties [1]. With a molecular weight of 400.43 g/mol, this white to off-white solid compound has demonstrated high solubility in DMSO (≥ 100 mg/mL), making it suitable for *in vitro* cellular assays and biochemical studies [1] [2].

Chemical and Physical Properties

Basic Chemical Specifications

Table 1: Chemical and physical properties of PF-AKT400

Property	Specification	Source
CAS Number	1004990-28-6	[1] [2] [3]
Molecular Formula	C ₂₀ H ₂₂ F ₂ N ₆ O	[1] [2] [3]
Molecular Weight	400.43 g/mol	[1] [2] [3]
Purity Grade	Research Grade	[1]
Physical Form	Solid	[1]
Color	White	[1]
SMILES	<chem>NC@@(CNC(C2=CC=C(F)C=C2F)=O)CN1C3=C4C(NC=C4CC)=NC=N3</chem>	[1]

Solubility and Storage Specifications

Table 2: Solubility profile and storage conditions

Parameter	Specification	Source
DMSO Solubility	≥100 mg/mL (249.73 mM)	[1] [2]
Powder Storage	-20°C for 3 years; 4°C for 2 years	[2]
Solution Storage	-80°C for 6 months; -20°C for 1 month	[2]
Stability in Solution	Recommended for immediate use after preparation	[3]

Biological Activity and Selectivity Profile

Mechanism of Action

PF-AKT400 functions as an **ATP-competitive inhibitor** that binds directly to the ATP-binding pocket of Akt kinases, effectively blocking their catalytic activity [1] [2] [3]. This mechanism prevents Akt-mediated phosphorylation of downstream substrates involved in critical cellular processes including **apoptosis suppression, metabolic regulation, and cell proliferation**. The compound's broad selectivity across Akt isoforms while maintaining significant discrimination against closely related kinases like PKA makes it particularly valuable for dissecting specific Akt functions in complex cellular environments.

Inhibitory Potency and Selectivity

Table 3: Kinase inhibition profile of **PF-AKT400**

Kinase Target	IC ₅₀ Value	Fold Selectivity (vs. PKA)	Source
PKB α (Akt1)	0.5 nM	900-fold	[1] [2] [3]
PKA	450 nM	Reference	[1] [2] [3]

The **exceptional selectivity profile** (900-fold for PKB α over PKA) highlighted in Table 3 demonstrates **PF-AKT400**'s specificity within the AGC kinase family [1] [2]. This high degree of selectivity reduces the likelihood of off-target effects in cellular models, providing greater confidence in experimental results when investigating Akt-specific signaling pathways. The sub-nanomolar potency against Akt1 suggests the compound is suitable for cellular assays where complete pathway inhibition is required.

Supplier and Pricing Information

Available Quantities and Pricing

Table 4: Product specifications and availability from suppliers

Supplier	Catalog Number	Available Quantities	Purity	Source
Fisher Scientific	16476807	5 mg, 10 mg, 50 mg, 100 mg	98.0%	[1]
TargetMol	T5508	1 mg, 5 mg, 10 mg, 25 mg, 50 mg, 100 mg	98.21%	[3]
AbMole	M27611	Not specified	≥99.0%	[2]

Table 5: Pricing information for **PF-AKT400**

Supplier	Quantity	Price	Availability	Source
TargetMol	1 mg	\$96	Backorder	[3]
TargetMol	5 mg	\$239	Backorder	[3]
TargetMol	10 mg	\$343	Backorder	[3]
TargetMol	25 mg	\$579	Backorder	[3]
TargetMol	50 mg	\$829	Backorder	[3]
TargetMol	100 mg	\$1,150	Backorder	[3]

Supplier Comparison and Notes

All suppliers explicitly state that **PF-AKT400** is **for research use only** and not intended for human diagnostic or therapeutic applications [1] [2] [3]. Researchers should note that **TargetMol** offers the widest range of quantity options but consistently lists the product as available through backorder only, which may impact project timelines [3]. **AbMole** provides the highest purity specification (≥99.0%) but requires direct inquiry for pricing and availability information [2]. For urgent research needs, **Fisher Scientific** may represent a more reliable sourcing option, though comprehensive pricing data is not provided in the available search results [1].

Experimental Protocols

Stock Solution Preparation and Storage

Protocol 1: Preparation of Stock Solutions for In Vitro Studies

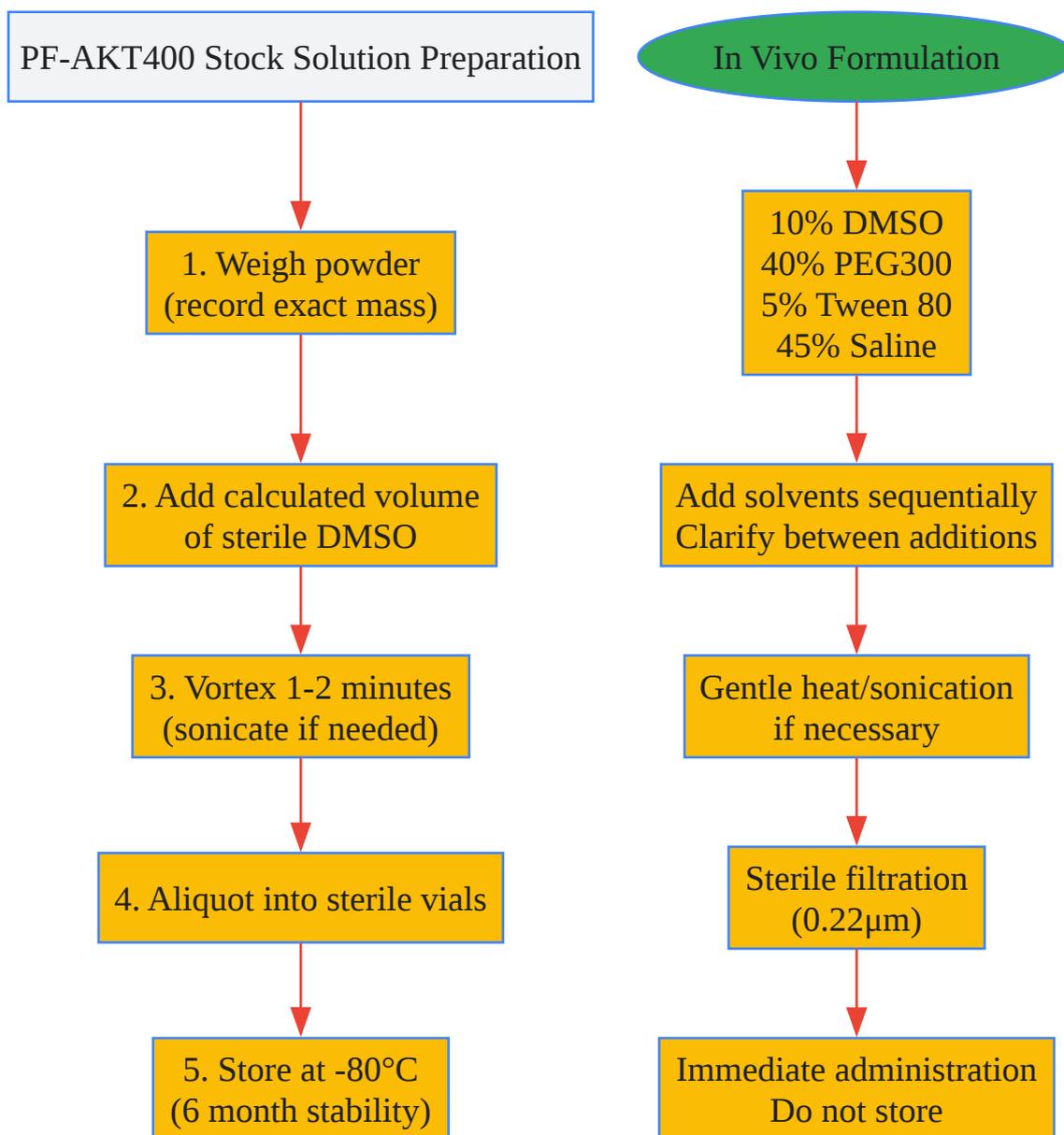
- **Step 1:** Allow the **PF-AKT400** vial to reach room temperature before opening to prevent condensation [2].
- **Step 2:** Prepare a **sterile DMSO solution** at a concentration of **10-50 mM** (e.g., 25 mg/mL for a 62.4 mM stock solution based on MW 400.43 g/mol) [1] [3].
- **Step 3:** Vortex the solution for 1-2 minutes and sonicate if necessary to ensure complete dissolution [3].
- **Step 4:** Aliquot the stock solution into sterile, tightly sealed vials to prevent repeated freeze-thaw cycles and DMSO absorption of moisture [2].
- **Step 5:** Store aliquots at **-80°C** for long-term storage (up to 6 months) or **-20°C** for short-term use (up to 1 month) [2] [3].

Critical Note: DMSO stock solutions should be used immediately for cellular experiments after dilution into aqueous buffers or media. Final DMSO concentrations in cell culture should typically not exceed 0.1% to maintain cell viability and prevent solvent-related artifacts [3].

In Vivo Formulation Protocol

Protocol 2: Preparation for Animal Administration

- **Step 1:** Prepare a working formulation at **3.3 mg/mL** (8.24 mM) using the following composition [3]:
 - 10% DMSO
 - 40% PEG300
 - 5% Tween 80
 - 45% Saline
- **Step 2:** Add solvents sequentially in the order listed, ensuring clarification before adding the next component [3].
- **Step 3:** Apply gentle heating ($\leq 40^{\circ}\text{C}$) and sonication if necessary to achieve complete dissolution [3].
- **Step 4:** Sterilize the solution using a 0.22 μm filter if required for the administration route.
- **Step 5:** Administer immediately after preparation, as stability in solution is limited [3].



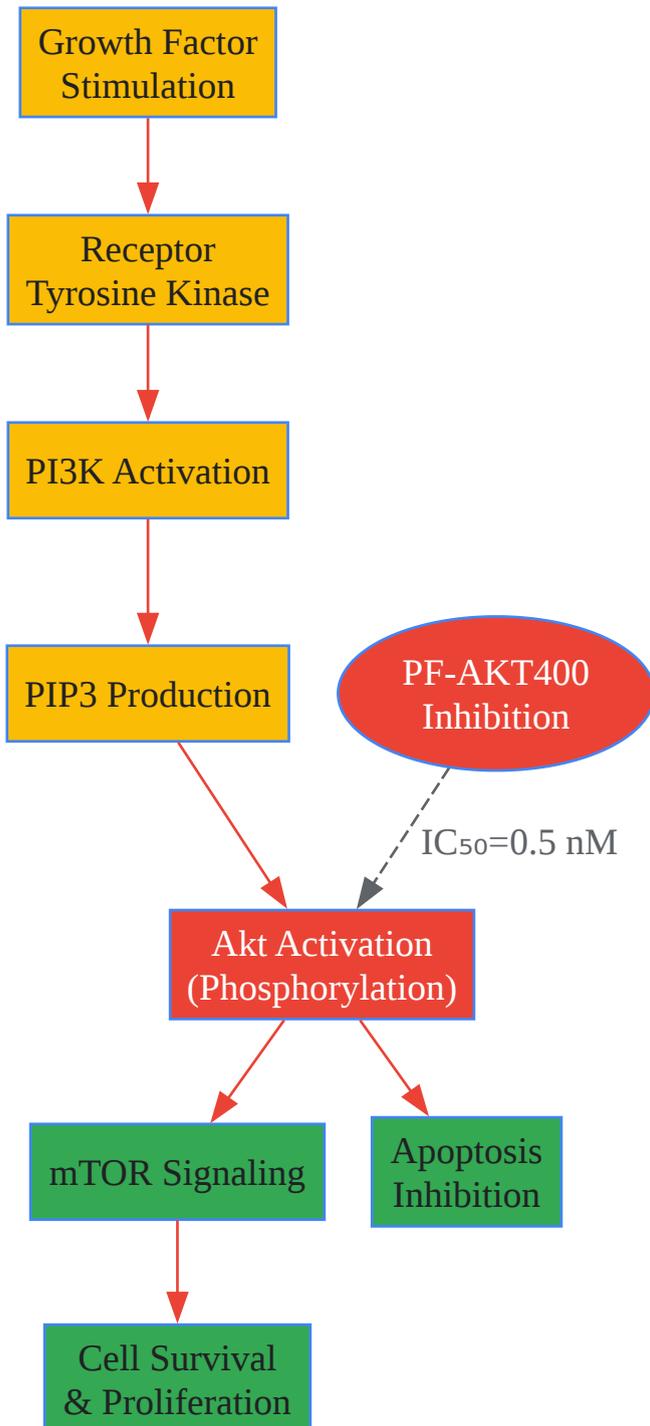
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*Experimental workflow for **PF-AKT400** preparation*

Research Applications and Signaling Pathway

Akt Signaling Pathway Context

The **Akt signaling pathway** represents a crucial intracellular cascade that regulates essential cellular processes including survival, proliferation, metabolism, and angiogenesis. **PF-AKT400** targets the central kinases in this pathway, which are frequently hyperactivated in human cancers through various mechanisms such as PTEN mutations, PI3K amplifications, or growth factor receptor overexpression.



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*Akt signaling pathway and **PF-AKT400** inhibition mechanism*

Experimental Considerations

When designing experiments with **PF-AKT400**, researchers should consider several critical factors:

- **Cellular context:** Akt dependency varies across cell lines; preliminary dose-response experiments (typically 1 nM-10 μ M range) are recommended to establish appropriate concentrations for specific models [1] [2].
- **Treatment duration:** Time-course experiments should be performed to distinguish acute from chronic Akt inhibition effects.
- **Combination therapies:** **PF-AKT400** may synergize with other targeted agents, particularly those targeting upstream or parallel survival pathways.
- **Biomarker monitoring:** Include assessment of phosphorylated Akt substrates (e.g., GSK-3 β , FOXO proteins) to confirm target engagement and pathway inhibition.

Conclusion

PF-AKT400 represents a **valuable research tool** for investigating Akt-dependent cellular processes and validating Akt as a therapeutic target in cancer and other diseases. Its **well-characterized selectivity profile** and **potent inhibitory activity** make it suitable for both biochemical and cellular studies. Researchers should follow recommended storage and handling procedures to maintain compound stability and ensure experimental reproducibility. When used appropriately, **PF-AKT400** can provide critical insights into PI3K/Akt pathway biology and contribute to the development of novel therapeutic strategies for targeting this important signaling cascade in human diseases.

References and Supplier Information

For comprehensive technical specifications, researchers are directed to consult the following suppliers:

- **Fisher Scientific:** Product Code 16476807 (Various quantities available) [1]
- **AbMole:** Catalog Number M27611 (Purity \geq 99.0%) [2]
- **TargetMol:** Catalog No. T5508 (Multiple pricing options) [3]

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References

1. - PF , MedChemExpress 5 mg | AKT | Medchem Express 400 Buy Online [fishersci.co.uk]
2. - PF (AKT protein kinase inhibitor) AKT 400 [abmole.com]
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